An In-Depth Technical Guide to the Spectral Data of N-Methylsaccharin

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Compound of Interest

Compound Name:	*N-Methylsaccharin*
CAS No.:	*15448-99-4*
Cat. No.:	*B094822*

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Introduction

N-Methylsaccharin, a derivative of the well-known artificial sweetener saccharin, is a molecule of significant interest in medicinal chemistry and drug development. Its structural backbone, the benzisothiazole dioxide core, is a privileged scaffold found in a variety of biologically active compounds. A thorough understanding of its spectral characteristics is paramount for its unambiguous identification, purity assessment, and for tracking its metabolic fate in biological systems. This guide provides a comprehensive analysis of the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data of **N-Methylsaccharin**, offering insights into the relationship between its molecular structure and its spectral properties.

Molecular Structure of **N-Methylsaccharin**

To fully appreciate the spectral data, it is essential to first visualize the molecular architecture of **N-Methylsaccharin**. The molecule consists of a benzene ring fused to a five-membered sulfonamide ring, with a methyl group attached to the nitrogen atom.

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Figure 1: Molecular Structure of **N-Methylsaccharin**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. By analyzing the chemical shifts, splitting patterns, and integration of the signals, one can deduce the connectivity of atoms within the molecule.

^{1}H NMR Spectral Data

The ^{1}H NMR spectrum of **N-Methylsaccharin** provides distinct signals for the aromatic protons and the methyl protons. The data presented here was obtained in deuterated chloroform ($CDCl_3$) at a frequency of 399.65 MHz.[1]

Assignment	Chemical Shift (δ) in ppm	Multiplicity	Integration
Aromatic Protons	8.07 - 7.85	Multiplet	4H
Methyl Protons	3.27	Singlet	3H

Interpretation and Causality:

- Aromatic Protons (8.07 - 7.85 ppm): The four protons on the benzene ring appear as a complex multiplet in the downfield region of the spectrum.[1] This downfield shift is a direct consequence of the deshielding effect of the aromatic ring current. Furthermore, the electron-withdrawing nature of the adjacent carbonyl and sulfonyl groups further deshields these protons, causing them to resonate at even lower field strengths. The multiplet pattern arises from the spin-spin coupling between the adjacent aromatic protons.

- Methyl Protons (3.27 ppm): The three protons of the methyl group attached to the nitrogen atom appear as a sharp singlet at 3.27 ppm.[1] The singlet multiplicity indicates that there are no adjacent protons to couple with. The chemical shift is characteristic of a methyl group attached to a nitrogen atom within a heterocyclic system. The electronegativity of the nitrogen atom and the overall electron-withdrawing environment of the saccharin moiety contribute to its specific resonance frequency.

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^{13}C NMR Spectral Data (Predicted)

While experimental ^{13}C NMR data for **N-Methylsaccharin** is not readily available in the searched literature, we can predict the approximate chemical shifts based on the known structure and established empirical data for similar functional groups.[2][3] The spectrum is expected to show eight distinct signals, corresponding to the eight carbon atoms in the molecule.

Carbon Atom	Predicted Chemical Shift (δ) in ppm	Rationale
Carbonyl Carbon (C=O)	165 - 175	The carbon of the carbonyl group is highly deshielded due to the electronegativity of the oxygen atom and its sp^2 hybridization.
Aromatic Quaternary Carbons	135 - 145	The two quaternary carbons of the benzene ring, one attached to the carbonyl group and the other to the sulfonyl group, are expected to be in this region.
Aromatic CH Carbons	120 - 135	The four carbons of the benzene ring bearing hydrogen atoms will resonate in this typical aromatic region. Their exact shifts will be influenced by the positions relative to the electron-withdrawing groups.
Methyl Carbon (-CH_3)	25 - 35	The methyl carbon attached to the nitrogen atom is expected in this range, typical for an N-alkyl group.

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Note on Prediction: These are predicted values and should be used as a guide. Actual experimental values may vary depending on the solvent and other experimental conditions.

Infrared (IR) Spectroscopy (Predicted)

Infrared spectroscopy provides valuable information about the functional groups present in a molecule by measuring the absorption of infrared radiation at specific frequencies corresponding to the vibrational modes of the bonds. While a specific experimental IR spectrum for **N-Methylsaccharin** was not found, the expected characteristic absorption bands can be predicted based on its functional groups.

Functional Group	Predicted Absorption Range (cm^{-1})	Vibrational Mode
Aromatic C-H	3100 - 3000	Stretching
Aliphatic C-H (Methyl)	3000 - 2850	Stretching
Carbonyl (C=O)	1750 - 1730	Stretching
Aromatic C=C	1600 - 1450	Stretching
Sulfonyl (S=O)	1350 - 1300 and 1180 - 1160	Asymmetric and Symmetric Stretching

Interpretation and Causality:

- Aromatic and Aliphatic C-H Stretching: The presence of both aromatic and aliphatic C-H bonds will give rise to absorption bands just above and below 3000 cm^{-1}, respectively.
- Carbonyl (C=O) Stretching: A strong absorption band is expected in the region of 1750-1730 cm^{-1} due to the stretching vibration of the carbonyl group. The exact position is influenced by the ring strain and the electronic effects of the adjacent nitrogen and sulfonyl groups.
- Aromatic C=C Stretching: Multiple bands in the 1600-1450 cm^{-1} region will be indicative of the carbon-carbon double bond stretching within the benzene ring.
- Sulfonyl (S=O) Stretching: Two strong absorption bands are characteristic of the sulfonyl group. The asymmetric stretching vibration typically appears at a higher frequency (1350-

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1300 cm^{-1}) than the symmetric stretching vibration (1180-1160 cm^{-1}).

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules. It provides information about the molecular weight of the compound and its fragmentation pattern, which can be used to elucidate its structure.

Mass Spectral Data

The mass spectrum of **N-Methylsaccharin** shows a prominent molecular ion peak and several characteristic fragment ions.[1]

m/z	Relative Intensity (%)	Proposed Fragment
197	100	$[M]^+$ (Molecular Ion)
133	59.7	$[M - SO_2]^+$
105	41.1	$[C_7H_5O]^+$
104	56.2	$[C_7H_4O]^+$
76	63.2	$[C_6H_4]^+$

Interpretation and Fragmentation Pathway:

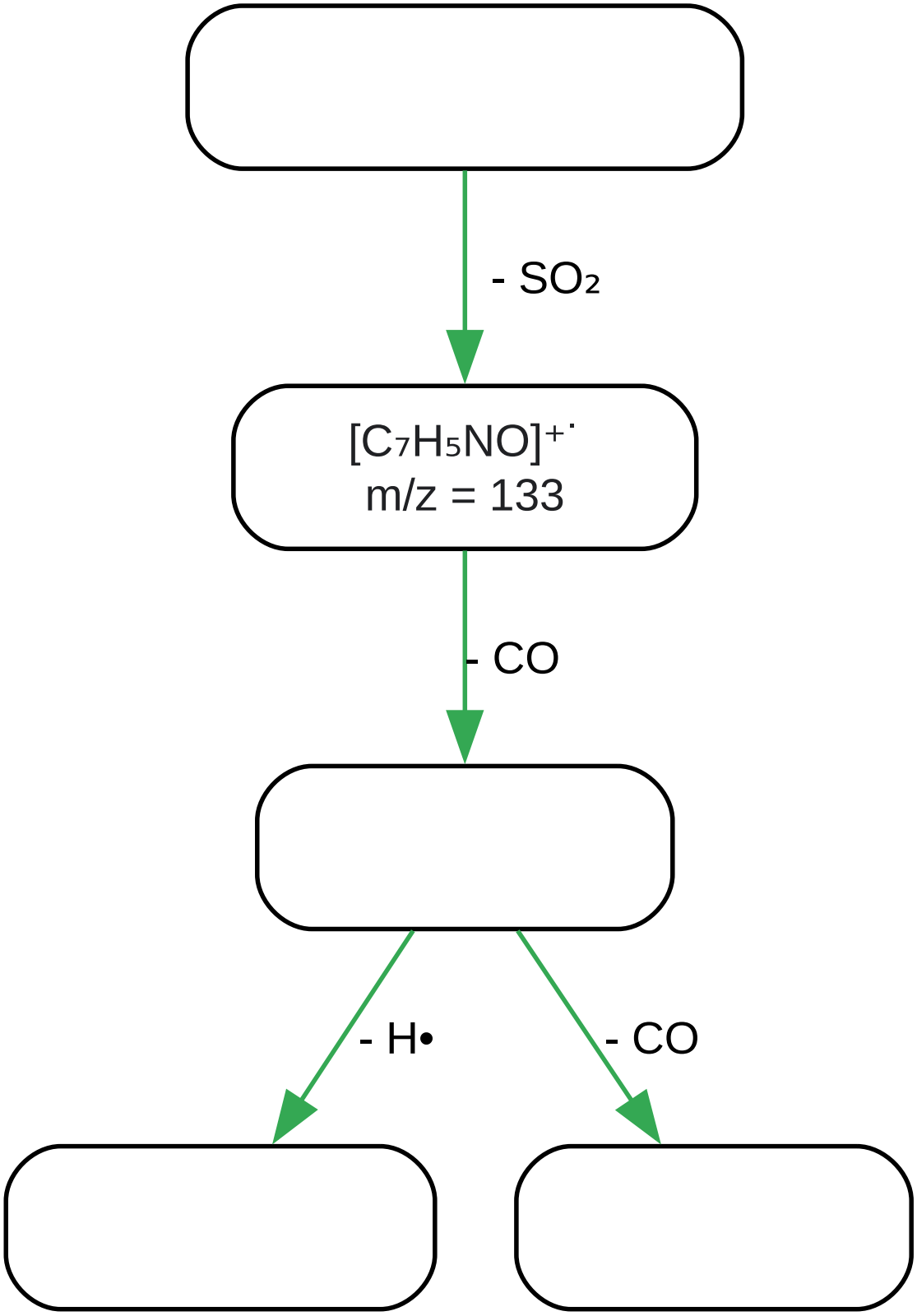
The fragmentation of **N-Methylsaccharin** upon electron ionization can be rationalized as follows:

- Molecular Ion ($[M]^+$, m/z 197): The peak at m/z 197 corresponds to the intact **N-Methylsaccharin** molecule that has lost one electron, confirming its molecular weight.[1]
- Loss of Sulfur Dioxide ($[M - SO_2]^+$, m/z 133): A common fragmentation pathway for sulfonamides is the loss of a neutral sulfur dioxide (SO_2) molecule. This results in the formation of a fragment ion at m/z 133.[1]
- Formation of Benzoyl Cation ($[C_7H_5O]^+$, m/z 105): Further fragmentation of the m/z 133 ion can lead to the formation of the benzoyl cation at m/z 105.[1]

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- Formation of $[C_7H_4O]^+$ (m/z 104): The loss of a hydrogen atom from the benzoyl cation can result in the ion at m/z 104.[1]
- Formation of Benzyne ($[C_6H_4]^+$, m/z 76): The loss of a carbonyl group (CO) from the benzoyl cation (m/z 105) can lead to the formation of a benzyne radical cation at m/z 76.[1]

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Figure 2: Proposed Mass Spectral Fragmentation Pathway of **N-Methylsaccharin**.

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Experimental Protocols

The following are generalized protocols for the acquisition of spectral data for **N-Methylsaccharin**.

NMR Spectroscopy Protocol

- Sample Preparation: Dissolve approximately 5-10 mg of **N-Methylsaccharin** in about 0.6-0.7 mL of a deuterated solvent (e.g., $CDCl_3$) in a standard 5 mm NMR tube.
- Instrument Setup: Place the NMR tube in the spectrometer. Tune and shim the instrument to optimize the magnetic field homogeneity.
- ^1H NMR Acquisition:
  - Acquire a standard one-dimensional proton spectrum.
  - Set the spectral width to cover the expected range of chemical shifts (e.g., 0-12 ppm).
  - Use a sufficient number of scans to achieve a good signal-to-noise ratio.
  - Process the data by applying Fourier transformation, phase correction, and baseline correction.
  - Integrate the signals and reference the spectrum to the residual solvent peak or an internal standard (e.g., TMS at 0 ppm).
- ^{13}C NMR Acquisition:
  - Acquire a proton-decoupled carbon spectrum.
  - Set the spectral width to cover the expected range (e.g., 0-200 ppm).
  - A larger number of scans will be required compared to ^1H NMR due to the lower natural abundance of ^{13}C.
  - Process the data similarly to the ^1H NMR spectrum.

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IR Spectroscopy Protocol

- Sample Preparation (Attenuated Total Reflectance - ATR):
  - Place a small amount of solid **N-Methylsaccharin** directly onto the ATR crystal.
  - Apply pressure to ensure good contact between the sample and the crystal.
- Data Acquisition:
  - Record a background spectrum of the empty ATR accessory.
  - Record the sample spectrum over the desired range (e.g., 4000-400 cm^{-1}).
  - Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.
- Data Processing:
  - The software automatically subtracts the background spectrum from the sample spectrum.
  - The resulting spectrum can be analyzed for the positions and intensities of the absorption bands.

Mass Spectrometry Protocol

- Sample Introduction: Introduce a small amount of **N-Methylsaccharin** into the mass spectrometer. This can be done via a direct insertion probe for solid samples or by dissolving the sample in a suitable solvent and introducing it via a liquid chromatography system or direct infusion.
- Ionization: Use electron ionization (EI) for fragmentation analysis.
- Mass Analysis: The ions are separated based on their mass-to-charge ratio by a mass analyzer (e.g., quadrupole or time-of-flight).
- Detection: The separated ions are detected, and a mass spectrum is generated, plotting ion intensity versus m/z.

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Conclusion

The spectral data of **N-Methylsaccharin** provides a detailed fingerprint of its molecular structure. ^{1}H NMR spectroscopy confirms the presence and connectivity of the aromatic and methyl protons. While experimental ^{13}C NMR and IR data were not found, predictions based on its structure provide a useful guide for its characterization. Mass spectrometry confirms the molecular weight and reveals a logical fragmentation pattern that is consistent with the known structure. This comprehensive spectral guide serves as a valuable resource for researchers working with **N-Methylsaccharin**, aiding in its identification, characterization, and further investigation in various scientific disciplines.

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